

# Dimethyl ethylmalonate CAS number and physical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Dimethyl ethylmalonate*

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An In-depth Technical Guide to Substituted Malonic Esters: Diethyl Ethylmalonate and Dimethyl Malonate for Researchers and Drug Development Professionals

## Introduction: Clarifying the Nomenclature

In the field of organic chemistry and drug development, precision in chemical nomenclature is paramount. The query for "**dimethyl ethylmalonate**" does not correspond to a standardly recognized chemical compound with a unique CAS number. It is likely that this name arises from a conflation of two common and structurally similar malonic esters: diethyl ethylmalonate and dimethyl malonate. This guide will provide a comprehensive overview of both of these important compounds, starting with diethyl ethylmalonate, which is likely the primary subject of interest.

## Part 1: Diethyl Ethylmalonate

### Chemical Identity and CAS Number

Diethyl ethylmalonate, also known as diethyl 2-ethylpropanedioate, is a disubstituted malonic ester. It is a key building block in organic synthesis, particularly in the pharmaceutical industry for the creation of a variety of therapeutic agents.<sup>[1][2]</sup>

- IUPAC Name: diethyl 2-ethylpropanedioate<sup>[1][3]</sup>
- CAS Number: 133-13-1<sup>[1][2][3]</sup>

- Molecular Formula: C<sub>9</sub>H<sub>16</sub>O<sub>4</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Synonyms: Diethyl 2-ethylmalonate, DEEM, Ethylmalonicester[\[2\]](#)

## Physical and Chemical Properties

Diethyl ethylmalonate is a colorless to pale yellow liquid at room temperature.[\[1\]](#) Its physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	188.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.004 g/mL at 25 °C	<a href="#">[2]</a>
Melting Point	0 °C	<a href="#">[2]</a>
Boiling Point	75-77 °C at 5 mmHg	<a href="#">[2]</a>
Flash Point	191 °F (88.3 °C)	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.416	<a href="#">[2]</a>
Solubility	Generally soluble in organic solvents like ethanol, acetone, and chloroform; limited solubility in water. <a href="#">[1]</a>	<a href="#">[1]</a>
pKa	13.17 ± 0.46 (Predicted)	

## Applications in Drug Development and Organic Synthesis

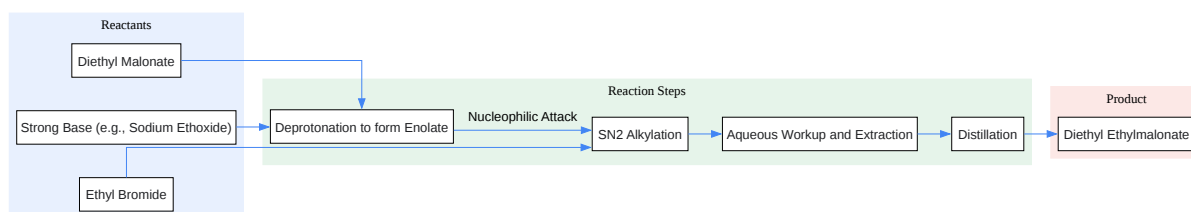
Diethyl ethylmalonate serves as a crucial intermediate in the synthesis of various pharmaceuticals. Its utility stems from the reactivity of the alpha-proton, which can be deprotonated to form a nucleophilic enolate, enabling the introduction of further alkyl or acyl groups.

One of the notable applications of diethyl ethylmalonate is in the synthesis of HIV-1 reverse transcriptase inhibitors.[2] It is also utilized in the preparation of Peloruside A, a potent antimitotic agent with potential as an anti-cancer drug.[2] Furthermore, it is an intermediate in the production of barbiturates.[5]

## Experimental Workflow: Synthesis of Diethyl Ethylmalonate

The synthesis of diethyl ethylmalonate is typically achieved through the ethylation of diethyl malonate.[5] A general laboratory-scale procedure is outlined below.

Diagram of the Synthesis Workflow:



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Caption: A generalized workflow for the synthesis of diethyl ethylmalonate via alkylation of diethyl malonate.

Step-by-Step Protocol:

- **Deprotonation:** Diethyl malonate is treated with a strong base, typically sodium ethoxide in ethanol, to generate the corresponding enolate. The reaction is usually carried out under

anhydrous conditions to prevent hydrolysis of the ester.

- **Alkylation:** An alkylating agent, such as ethyl bromide, is added to the enolate solution. The enolate acts as a nucleophile and displaces the bromide in an  $S_N2$  reaction to form diethyl ethylmalonate.
- **Workup:** The reaction mixture is quenched with an aqueous acid solution to neutralize any remaining base. The product is then extracted into an organic solvent.
- **Purification:** The crude product is purified by distillation under reduced pressure to yield pure diethyl ethylmalonate.

## Part 2: Dimethyl Malonate

### Chemical Identity and CAS Number

Dimethyl malonate, also known as dimethyl propanedioate, is the dimethyl ester of malonic acid.<sup>[6]</sup> It is a versatile reagent in organic synthesis, particularly in the fragrance and pharmaceutical industries.<sup>[6]</sup>

- **IUPAC Name:** Dimethyl propanedioate<sup>[6]</sup>
- **CAS Number:** 108-59-8<sup>[7]</sup>
- **Molecular Formula:**  $C_5H_8O_4$ <sup>[6]</sup>
- **Synonyms:** Methyl malonate, Propanedioic acid dimethyl ester<sup>[7]</sup>

## Physical and Chemical Properties

Dimethyl malonate is a colorless liquid with physical and chemical properties summarized in the table below.

Property	Value	Source(s)
Molecular Weight	132.115 g/mol	[6]
Appearance	Colorless liquid	[7]
Density	1.156 g/mL	[7]
Melting Point	-62 °C	[7]
Boiling Point	181.4 °C	[7]
Refractive Index	1.41305 (nD17)	[7]
Solubility	Soluble in alcohols and ethers; slightly soluble in water.[7]	[7]

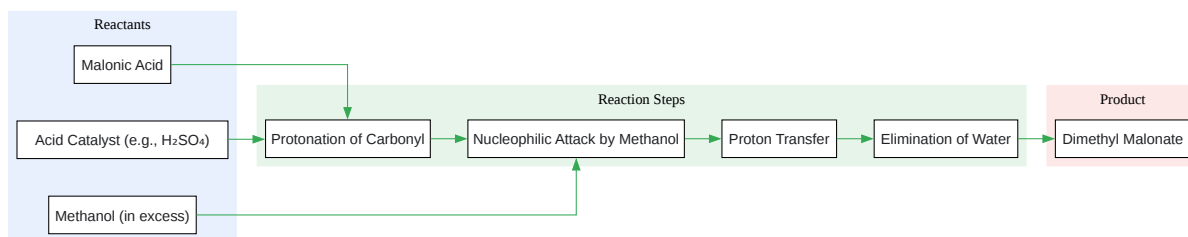
## Applications in Drug Development and Organic Synthesis

Dimethyl malonate is a precursor for the synthesis of barbituric acid and its derivatives, which have been widely used as sedatives and hypnotics.[6] It is also a key component in the malonic ester synthesis, a classic method for preparing carboxylic acids.[6] In the fragrance industry, it is used in the synthesis of jasmonates, such as methyl dihydrojasmonate.[6]

## Experimental Workflow: Synthesis of Dimethyl Malonate

One common method for the synthesis of dimethyl malonate involves the esterification of malonic acid with methanol in the presence of an acid catalyst.

Diagram of the Synthesis Workflow:



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Caption: A simplified representation of the Fischer esterification process for synthesizing dimethyl malonate.

#### Step-by-Step Protocol:

- **Reaction Setup:** Malonic acid is dissolved in an excess of methanol. A catalytic amount of a strong acid, such as sulfuric acid, is added to the solution.
- **Reflux:** The reaction mixture is heated to reflux for several hours to drive the equilibrium towards the formation of the ester.
- **Workup:** After cooling, the excess methanol is removed under reduced pressure. The residue is then neutralized with a weak base, such as sodium bicarbonate solution.
- **Extraction and Purification:** The product is extracted with an organic solvent. The organic layer is washed, dried, and the solvent is evaporated. The crude dimethyl malonate is then purified by distillation.

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